

A Technical Guide to 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**, a key intermediate in the development of pharmaceuticals and agrochemicals.

Core Compound Identification

The IUPAC name for the compound is **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**. It is a substituted imidazole, a class of heterocyclic aromatic organic compounds.

Physicochemical Properties and Data

1,5-Dimethyl-1H-imidazole-4-carbaldehyde is a versatile compound valued for its unique structure and reactivity.^[1] Its aldehyde functional group makes it a useful building block for creating more complex molecules.^[1] It is typically a light yellow to off-white solid.^[1]

Property	Data	Reference
CAS Number	368833-94-7	[1][2]
Molecular Formula	C ₆ H ₈ N ₂ O	[1][2]
Molecular Weight	124.14 g/mol	[1][2]
Purity	≥ 99% (HPLC)	[1]
Appearance	Light yellow to off-white solid	[1]
Storage Conditions	0 - 8 °C	[1]

Applications in Research and Development

This compound serves as a crucial intermediate in various fields:

- **Pharmaceutical Synthesis:** It is a building block in the synthesis of pharmaceutical agents, with some research pointing towards treatments for neurological disorders.[1] The imidazole ring is a core component of many biologically important molecules, and its derivatives have been explored for antifungal, antibacterial, anticancer, and antimalarial drugs.[3][4]
- **Agrochemicals:** Similar to its role in pharmaceuticals, it is used in the development of new agrochemicals.[1]
- **Organic Synthesis:** The reactivity of the aldehyde group allows for its use in creating diverse and complex chemical structures.[1]
- **Materials Science:** It is explored for developing advanced materials with specific functional properties.[1]
- **Biochemical Research:** The compound is used in studies involving enzyme interactions and metabolic pathways.[1]

Experimental Protocols: Synthesis

A general method for the N-alkylation of an imidazole ring to produce a dimethylated imidazole carbaldehyde is outlined below. This protocol is based on the synthesis of the related isomer,

1,4-dimethyl-imidazole-5-carbaldehyde, and can be adapted.^[4]

Objective: To synthesize **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** from 5-methyl-1H-imidazole-4-carbaldehyde.

Materials:

- 5-methyl-1H-imidazole-4-carbaldehyde
- Sodium hydride (NaH) (60% dispersion in mineral oil)
- Methyl iodide (CH₃I)
- Dry Tetrahydrofuran (THF)
- Saturated sodium carbonate solution
- Ethyl acetate
- Sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a solution of 5-methyl-1H-imidazole-4-carbaldehyde in dry THF, add sodium hydride at room temperature. The mixture is stirred for approximately 30 minutes.
- Methyl iodide is then added to the reaction mixture, which is then stirred at room temperature for about 20 hours.^[4]
- Upon completion of the reaction, a saturated sodium carbonate solution is added to the mixture.
- The aqueous layer is extracted multiple times with ethyl acetate.^[5]
- The combined organic extracts are dried over sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.^[5]

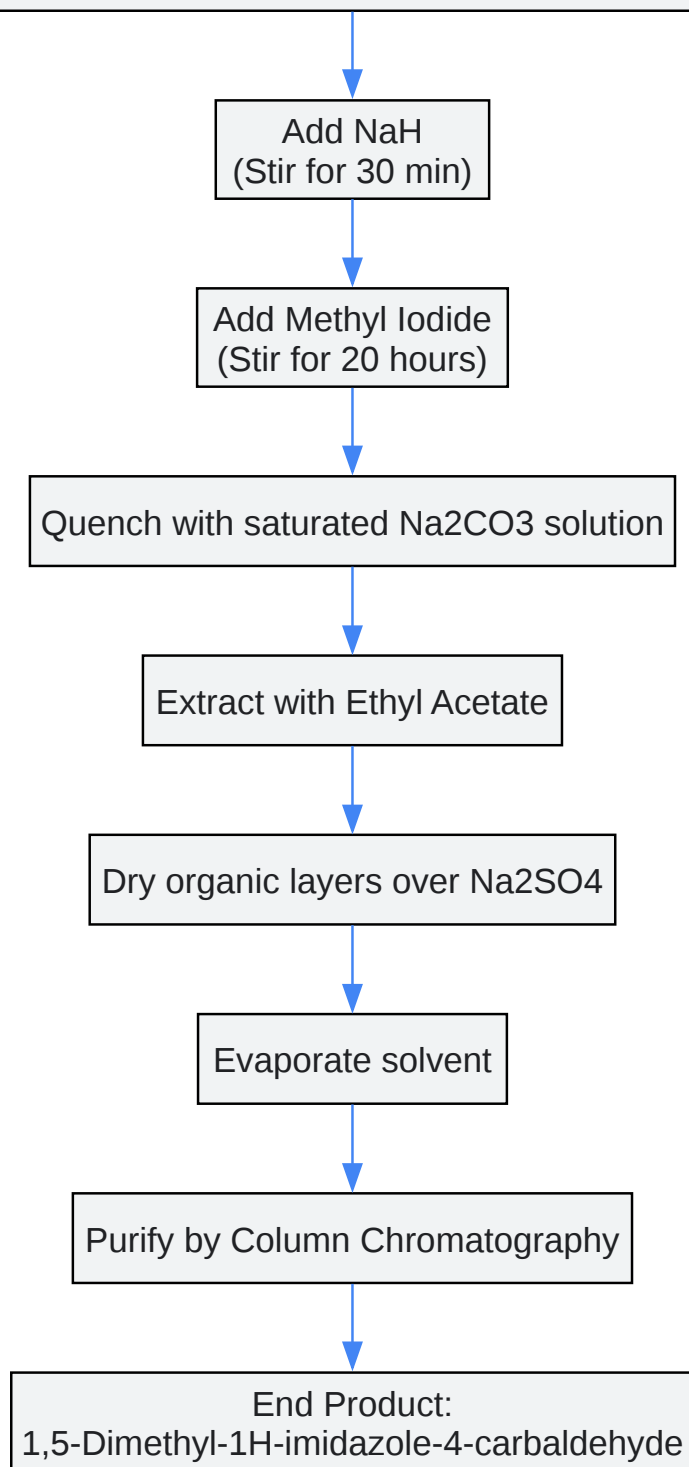
- The resulting crude product is purified by column chromatography on silica gel.[\[4\]](#)[\[5\]](#)

Visualized Workflows and Pathways

The following diagrams illustrate key processes related to the synthesis and application of imidazole derivatives.

General Synthesis Workflow for N-Alkylation of Imidazole

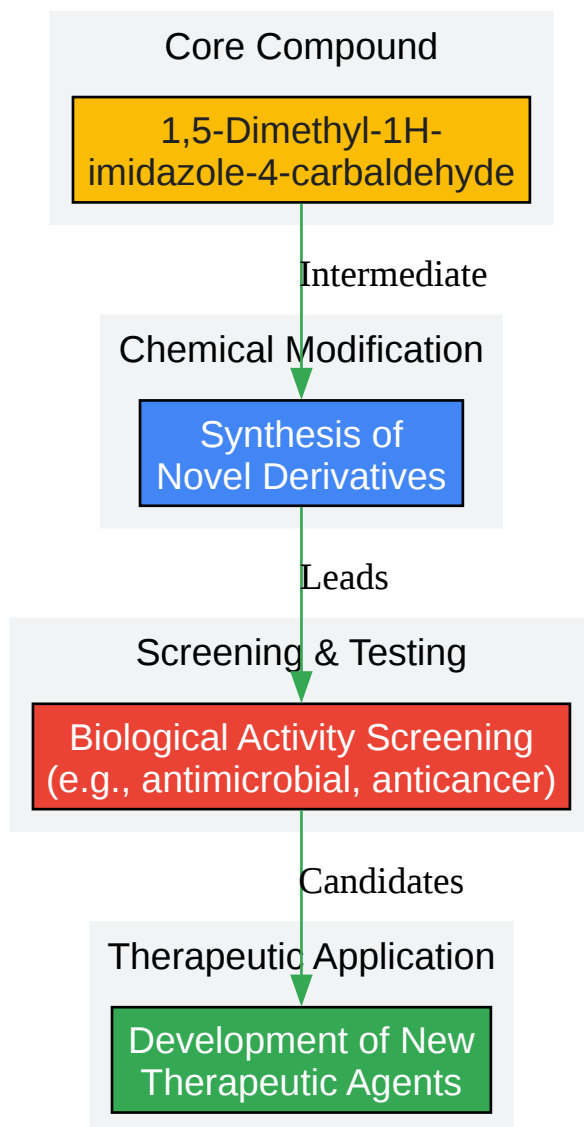
Start: 5-methyl-1H-imidazole-4-carbaldehyde in dry THF



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Caption: General workflow for the synthesis of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**.

Role of Imidazole Derivatives in Drug Discovery



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Caption: The role of imidazole intermediates in the drug discovery pipeline.

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